

# A Technical Guide to the Spectroscopic Characterization of 2,3-Difluorobenzophenone

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## Compound of Interest

Compound Name: 2,3-Difluorobenzophenone

CAS No.: 208173-20-0

Cat. No.: B1362943

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A Note on Data Availability: A comprehensive search of public scientific databases and literature has revealed a notable absence of readily available experimental spectroscopic data (NMR, IR, MS) for **2,3-Difluorobenzophenone**. While commercial suppliers list the compound, detailed characterization data is not provided. This guide will, therefore, provide a foundational framework for its spectroscopic analysis, outlining the theoretical principles, expected spectral characteristics based on its structure, and detailed experimental protocols for data acquisition. For illustrative purposes, spectral data of isomeric and related fluorinated benzophenones will be referenced to provide context for the anticipated results.

## Introduction: The Structural Elucidation of a Fluorinated Ketone

**2,3-Difluorobenzophenone**, with the molecular formula  $C_{13}H_8F_2O$ , is an aromatic ketone containing a difluorinated phenyl ring and an unsubstituted phenyl ring linked by a carbonyl group. The precise determination of its chemical structure and purity relies on a combination of modern spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together, they offer a comprehensive characterization of the molecule. This guide delves into the application of Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1H$ ,  $^{13}C$ , and

$^{19}\text{F}$ ), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) for the unambiguous identification and characterization of **2,3-Difluorobenzophenone**.

The presence and position of the fluorine atoms on one of the aromatic rings introduce specific complexities and signatures in the spectra, particularly in NMR, due to spin-spin coupling between fluorine and both proton and carbon nuclei. Understanding these interactions is paramount for accurate spectral interpretation.

## Molecular Structure of 2,3-Difluorobenzophenone

Caption: Molecular structure of **2,3-Difluorobenzophenone**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For fluorinated compounds,  $^{19}\text{F}$  NMR and the influence of fluorine on  $^1\text{H}$  and  $^{13}\text{C}$  spectra provide critical structural information.

### $^1\text{H}$ NMR Spectroscopy

The  $^1\text{H}$  NMR spectrum of **2,3-Difluorobenzophenone** is expected to show signals corresponding to the eight aromatic protons. The protons on the unsubstituted phenyl ring will likely appear as a complex multiplet, while the protons on the difluorinated ring will exhibit splitting patterns due to both proton-proton and proton-fluorine couplings.

Expected  $^1\text{H}$  NMR Spectral Data (Predicted)

| Chemical Shift ( $\delta$ , ppm) | Multiplicity | Integration | Assignment                                                      |
|----------------------------------|--------------|-------------|-----------------------------------------------------------------|
| ~ 7.8 - 7.9                      | m            | 2H          | Protons ortho to the carbonyl on the unsubstituted ring         |
| ~ 7.5 - 7.7                      | m            | 3H          | Protons meta and para to the carbonyl on the unsubstituted ring |
| ~ 7.2 - 7.4                      | m            | 3H          | Protons on the 2,3-difluorophenyl ring                          |

#### Causality in Proton Chemical Shifts and Splitting:

- **Deshielding by the Carbonyl Group:** The protons ortho to the electron-withdrawing carbonyl group on the unsubstituted ring are expected to be the most deshielded and appear at the lowest field.
- **Fluorine Coupling:** The protons on the difluorinated ring will show complex splitting due to coupling with the adjacent fluorine atoms. The magnitude of the coupling constants ( $J$ -values) is indicative of the through-bond distance between the coupled nuclei.

## <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum will provide information about the 13 unique carbon atoms in the molecule. The carbonyl carbon will be significantly deshielded. The carbons bonded to fluorine will appear as doublets due to one-bond carbon-fluorine coupling ( $^1J_{CF}$ ), which is typically large. Carbons further away will show smaller long-range couplings.

#### Expected <sup>13</sup>C NMR Spectral Data (Predicted)

| Chemical Shift ( $\delta$ , ppm) | Multiplicity (due to C-F coupling) | Assignment  |
|----------------------------------|------------------------------------|-------------|
| ~195                             | s                                  | C=O         |
| ~150-160                         | d, $^1J_{CF} \approx 250$ Hz       | C-F         |
| ~115-140                         | m                                  | Aromatic C  |
| ~120-135                         | m                                  | Aromatic CH |

## $^{19}\text{F}$ NMR Spectroscopy

$^{19}\text{F}$  NMR is highly sensitive and provides direct information about the chemical environment of the fluorine atoms. For **2,3-Difluorobenzophenone**, two distinct signals are expected for the two non-equivalent fluorine atoms. These signals will likely show coupling to each other and to the neighboring protons.

Expected  $^{19}\text{F}$  NMR Spectral Data (Predicted)

| Chemical Shift ( $\delta$ , ppm) | Multiplicity | Assignment |
|----------------------------------|--------------|------------|
| -110 to -150                     | m            | F-2        |
| -110 to -150                     | m            | F-3        |

Note: The exact chemical shifts can vary depending on the solvent and the reference standard used.

## Experimental Protocol for NMR Data Acquisition

Caption: A generalized workflow for NMR data acquisition and processing.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **2,3-Difluorobenzophenone** is expected to be dominated by a strong absorption band corresponding to the carbonyl (C=O) stretching vibration.

## Expected IR Absorption Bands

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Assignment           |
|--------------------------------|---------------|----------------------|
| ~3100-3000                     | Medium        | Aromatic C-H stretch |
| ~1660                          | Strong        | C=O stretch (ketone) |
| ~1600, 1480                    | Medium-Strong | Aromatic C=C stretch |
| ~1200-1000                     | Strong        | C-F stretch          |

## Causality in IR Absorptions:

- Carbonyl Stretch: The position of the C=O stretching band is influenced by conjugation with the aromatic rings.
- C-F Stretch: The C-F stretching vibrations typically appear in the fingerprint region and can be complex.

## Experimental Protocol for IR Data Acquisition (ATR-FTIR)

Caption: Workflow for acquiring an ATR-FTIR spectrum.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

## Expected Mass Spectrometry Data

- Molecular Ion (M<sup>+</sup>): The mass spectrum should show a prominent molecular ion peak at an m/z (mass-to-charge ratio) corresponding to the molecular weight of **2,3-Difluorobenzophenone** (C<sub>13</sub>H<sub>8</sub>F<sub>2</sub>O), which is approximately 218.05 g/mol .
- Fragmentation Pattern: Common fragmentation pathways for benzophenones involve cleavage at the carbonyl group. Expected fragment ions would include:

- $[\text{C}_6\text{H}_5\text{CO}]^+$  at  $m/z$  105
- $[\text{C}_6\text{H}_3\text{F}_2\text{CO}]^+$  at  $m/z$  141
- $[\text{C}_6\text{H}_5]^+$  at  $m/z$  77
- $[\text{C}_6\text{H}_3\text{F}_2]^+$  at  $m/z$  113

## Experimental Protocol for Mass Spectrometry Data Acquisition (EI-MS)

Caption: A simplified workflow for Electron Impact Mass Spectrometry.

## Conclusion

The comprehensive spectroscopic analysis of **2,3-Difluorobenzophenone**, employing a combination of  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{19}\text{F}$  NMR, IR spectroscopy, and mass spectrometry, is essential for its unambiguous structural confirmation and purity assessment. While experimental data is not readily available in the public domain, this guide provides a robust theoretical framework for its characterization. The predicted spectral features, arising from its unique arrangement of functional groups and fluorine substituents, offer a clear roadmap for researchers and scientists in the fields of chemical synthesis and drug development to confidently identify and characterize this molecule. The provided experimental protocols serve as a practical guide for acquiring high-quality spectroscopic data.

## References

- PubChemLite. **2,3-difluorobenzophenone** ( $\text{C}_{13}\text{H}_8\text{F}_2\text{O}$ ). [[Link](#)]
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- Cobas, A., et al. (2022). New  $^{19}\text{F}$  NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds. *Chemical Science*, 13(28), 8236-8246. [[Link](#)]

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